

long-term storage and handling of NBI-27914 hydrochloride powder

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Compound of Interest

Compound Name: NBI-27914 hydrochloride

Cat. No.: B560224

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Technical Support Center: NBI-27914 Hydrochloride Powder

This technical support center provides researchers, scientists, and drug development professionals with essential information for the long-term storage, handling, and use of **NBI-27914 hydrochloride** powder.

Frequently Asked Questions (FAQs)

Q1: What is **NBI-27914 hydrochloride**? A1: **NBI-27914 hydrochloride** is a selective, non-peptide antagonist for the Corticotropin-Releasing Factor 1 (CRF1) receptor, with a K_i value of 1.7 nM.^{[1][2]} It shows no significant activity at CRF2 receptors. This compound is primarily used in research to investigate the role of the CRF1 receptor in various physiological and pathological processes, including stress, anxiety, and pain.^{[3][4][5][6][7]}

Q2: What are the recommended long-term storage conditions for **NBI-27914 hydrochloride** powder? A2: For optimal stability, the powdered form of **NBI-27914 hydrochloride** should be stored at -20°C for up to three years.^{[1][8][9]}

Q3: How should I store stock solutions of **NBI-27914 hydrochloride**? A3: Once dissolved in a solvent such as DMSO, stock solutions should be stored in tightly sealed vials away from moisture.^[10] For long-term stability, store at -80°C for up to six months or at -20°C for up to one month.^{[1][9][10]}

Q4: In which solvents is **NBI-27914 hydrochloride** soluble? A4: **NBI-27914 hydrochloride** is soluble in DMSO and ethanol, with a solubility of up to 100 mM in both solvents. Sonication is recommended to aid dissolution.[\[8\]](#)

Q5: What is the primary mechanism of action for NBI-27914? A5: NBI-27914 acts as a selective antagonist at the CRF1 receptor.[\[3\]](#)[\[10\]](#) CRF1 receptors are G-protein-coupled receptors that, when activated by CRF, typically couple to adenylyl cyclase, leading to an increase in intracellular cAMP and activation of Protein Kinase A (PKA).[\[3\]](#) By blocking this receptor, NBI-27914 inhibits the downstream signaling cascade initiated by CRF.[\[3\]](#)

Data Presentation

Table 1: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Store in a dry, dark place. [1] [8]
4°C	2 years	For shorter-term storage. [1] [9]	
Room Temperature	Unspecified	Some suppliers list RT storage.	
In Solvent (e.g., DMSO)	-80°C	6 months	Tightly sealed, away from moisture. [10]
-20°C	1 month	Tightly sealed, away from moisture. [10]	

Table 2: Solubility Information

Solvent	Maximum Concentration	Notes
DMSO	< 43.42 mg/mL[8] / 100 mM	Sonication is recommended to aid dissolution.[8]
Ethanol	< 43.42 mg/mL[8] / 100 mM	Sonication is recommended to aid dissolution.[8]

Troubleshooting Guides

Issue 1: The **NBI-27914 hydrochloride** powder is not fully dissolving in the solvent.

- Question: I've added the calculated volume of DMSO to my vial, but I can still see solid particles. What should I do?
- Answer: This is a common issue with small molecule compounds. Follow these steps to improve dissolution:
 - Vortex Vigorously: Ensure the vial is tightly capped and vortex for 1-2 minutes.[11]
 - Apply Sonication: Place the vial in a bath sonicator for 10-15 minutes. The ultrasonic waves help break up compound aggregates.[11][12]
 - Gentle Warming: If sonication is not sufficient, gently warm the solution in a 37°C water bath for 5-10 minutes.[11][12] This increases the kinetic energy and can help overcome the solid's lattice energy.
 - Check Solvent Quality: DMSO is highly hygroscopic and absorbs moisture from the air, which can reduce its solvating power.[11] Always use fresh, anhydrous, high-purity DMSO from an unopened bottle for best results.[11]

Issue 2: The compound precipitates when I add my DMSO stock solution to an aqueous buffer or cell culture medium.

- Question: My DMSO stock solution is clear, but a precipitate forms as soon as I dilute it in my aqueous experimental medium. How can I prevent this?

- Answer: Precipitation upon dilution into aqueous media is a frequent challenge for hydrophobic compounds prepared in DMSO.[\[12\]](#) This occurs due to the rapid change in solvent polarity. Here are some strategies to mitigate this:
 - Minimize Final DMSO Concentration: Keep the final concentration of DMSO in your aqueous medium as low as possible, typically below 0.5%, to avoid solvent-induced toxicity and solubility issues.[\[12\]](#)
 - Perform Serial Dilutions: Avoid adding a small volume of a highly concentrated stock directly into a large volume of aqueous buffer. Instead, perform one or more intermediate dilution steps in the aqueous medium.[\[12\]](#)
 - Ensure Rapid Mixing: Vortex or mix the solution thoroughly and immediately after adding the compound stock to the aqueous medium. This promotes rapid dispersion and prevents localized high concentrations that can lead to precipitation.[\[12\]](#)
 - Warm the Aqueous Medium: Gently warming the aqueous buffer or cell culture medium to 37°C before adding the compound can sometimes improve solubility.[\[12\]](#)

Issue 3: I am observing inconsistent or no effect in my experiment.

- Question: My results are variable or I'm not seeing the expected antagonist effect. Could there be an issue with the compound's stability?
- Answer: Inconsistent results can stem from compound degradation.
 - Verify Storage Conditions: Confirm that both the powder and any prepared stock solutions have been stored at the correct temperatures and for the recommended duration (see Table 1).
 - Avoid Repeated Freeze-Thaw Cycles: Aliquot your stock solution into single-use volumes to prevent degradation that can occur with multiple freeze-thaw cycles.
 - Check for Chemical Instability in Media: Some compounds can degrade in certain dissolution media, especially under specific pH conditions or in the presence of impurities. [\[13\]](#)[\[14\]](#) If you suspect degradation in your experimental buffer, you may need to prepare fresh dilutions immediately before each experiment.

- Confirm Compound Purity: If problems persist, it may be necessary to verify the purity and integrity of the compound using analytical methods such as HPLC or LC-MS.[11]

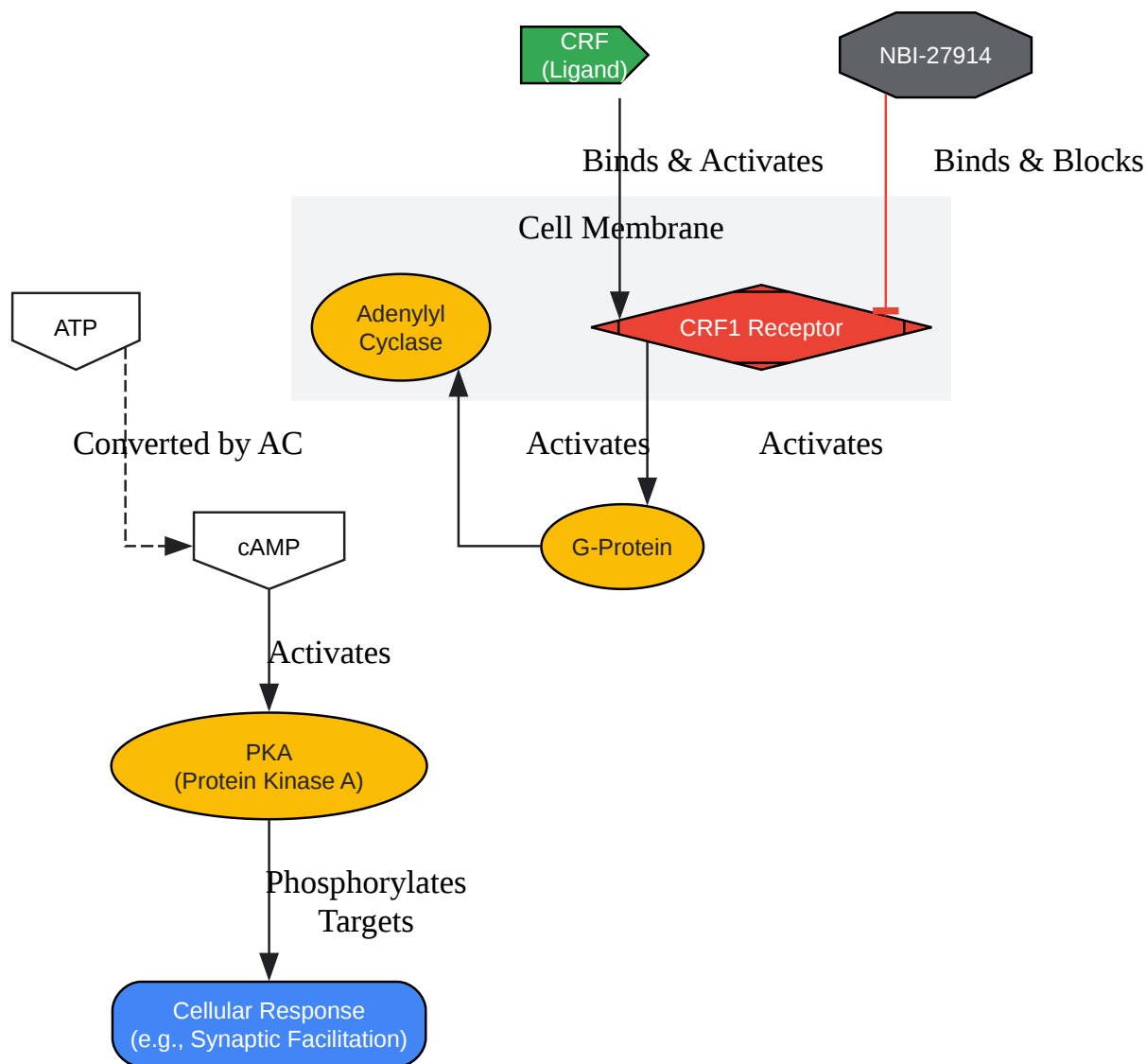
Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol details the steps to reconstitute **NBI-27914 hydrochloride** powder (M.Wt: 470.66 g/mol) to a 10 mM stock solution.

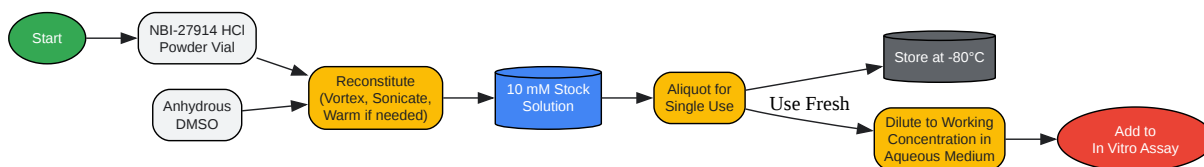
- Preparation: Allow the vial of **NBI-27914 hydrochloride** powder and a fresh bottle of anhydrous, high-purity DMSO to equilibrate to room temperature.[11]
- Calculation: Calculate the required volume of DMSO. To prepare a 10 mM stock solution from 5 mg of powder:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.005 \text{ g} / (0.010 \text{ mol/L} * 470.66 \text{ g/mol}) = 0.001062 \text{ L} = 1062 \mu\text{L}$
- Solvent Addition: Using a calibrated micropipette, carefully add 1062 μL of anhydrous DMSO to the vial containing 5 mg of the compound.
- Dissolution:
 - Cap the vial tightly and vortex for 2 minutes.[11]
 - Visually inspect the solution. If undissolved particles remain, place the vial in a bath sonicator for 10-15 minutes.[11]
 - If necessary, place the vial in a 37°C water bath for 5-10 minutes, with intermittent vortexing, until the solution is clear.[11]
- Storage: Aliquot the clear stock solution into single-use tubes and store at -80°C for up to 6 months.[10]

Mandatory Visualizations



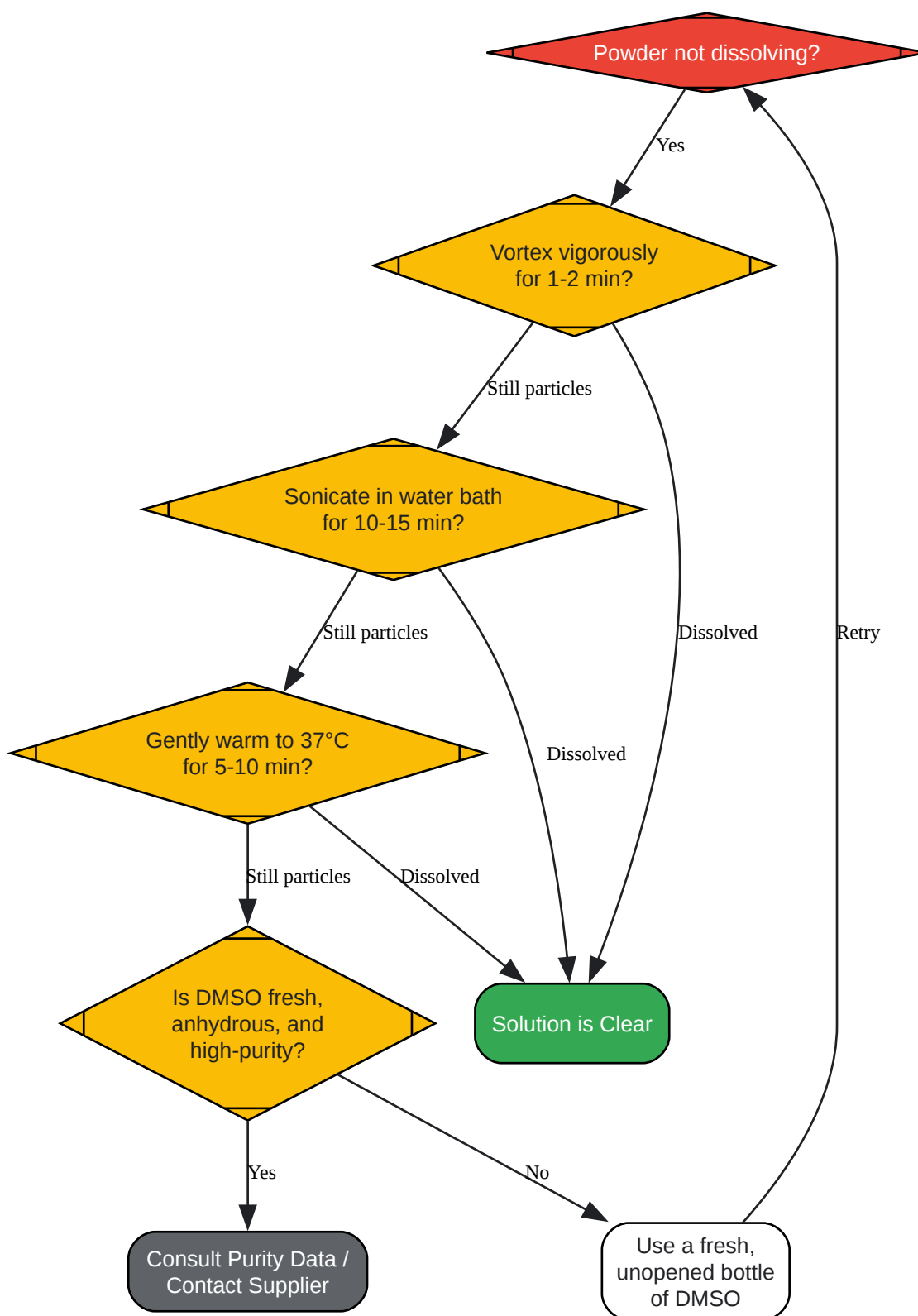
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Caption: NBI-27914 selectively antagonizes the CRF1 receptor.



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Caption: Workflow for preparing NBI-27914 for in vitro experiments.



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Caption: Troubleshooting guide for NBI-27914 dissolution issues.

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